

CAS number and IUPAC name for 1-Cyclohexenyl acetate

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Compound of Interest

Compound Name: 1-Cyclohexenyl acetate

Cat. No.: B073271

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In-Depth Technical Guide: 1-Cyclohexenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-cyclohexenyl acetate**, a versatile enol acetate intermediate in organic synthesis. The document details its chemical identity, physicochemical properties, and includes a detailed experimental protocol for its synthesis. Furthermore, it explores its applications in synthetic chemistry, particularly in the context of forming carbon-carbon bonds and its potential, though not yet extensively documented, role in medicinal chemistry and drug development. Safety and handling protocols are also outlined to ensure its proper use in a laboratory setting.

Chemical Identity and Properties

1-Cyclohexenyl acetate, also known by its IUPAC name cyclohex-1-en-1-yl acetate, is a key organic compound utilized in various synthetic transformations.

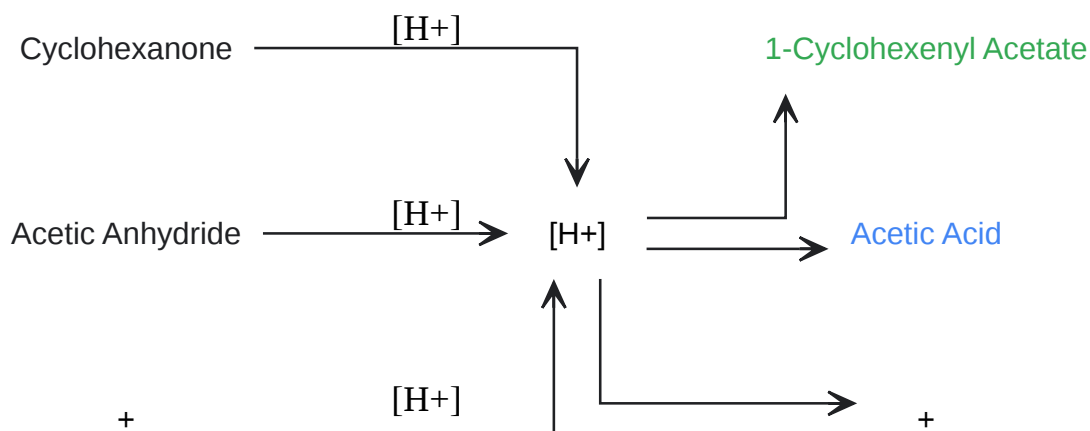
Property	Value	Reference
CAS Number	1424-22-2	
IUPAC Name	cyclohex-1-en-1-yl acetate	
Molecular Formula	C ₈ H ₁₂ O ₂	
Molecular Weight	140.18 g/mol	
Appearance	Colorless liquid	
Boiling Point	76-77 °C at 17 mmHg	
Density	0.998 g/mL at 25 °C	
Refractive Index	n ²⁰ /D 1.458	

Synthesis of 1-Cyclohexenyl Acetate: An Experimental Protocol

The synthesis of **1-cyclohexenyl acetate** can be effectively achieved through the acid-catalyzed enol acetylation of cyclohexanone using acetic anhydride. This method provides a stable enol acetate which can be isolated and used in subsequent reactions.

Reaction Scheme:

Acid Catalyst (e.g., p-TsOH)



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Caption: Acid-catalyzed synthesis of **1-cyclohexenyl acetate**.

Materials:

- Cyclohexanone
- Acetic anhydride
- p-Toluenesulfonic acid monohydrate (p-TsOH·H₂O) or another suitable acid catalyst
- Sodium bicarbonate (NaHCO₃), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Diethyl ether or other suitable extraction solvent
- Round-bottom flask
- Reflux condenser

- Separatory funnel
- Standard distillation apparatus

Procedure:

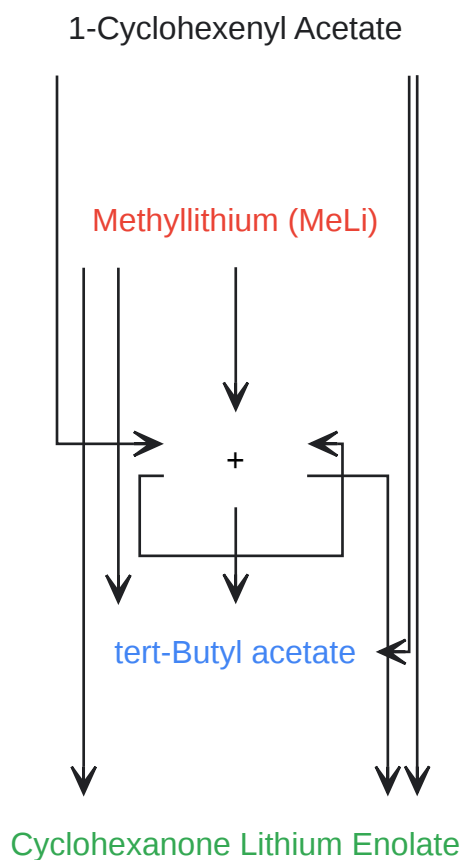
- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add cyclohexanone (1.0 eq).
- Add acetic anhydride (1.5 - 2.0 eq) to the flask.
- Add a catalytic amount of p-toluenesulfonic acid monohydrate (e.g., 0.02 eq).
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 2-4 hours.
- Once the reaction is complete, cool the mixture to room temperature.
- Carefully pour the reaction mixture into a separatory funnel containing a saturated solution of sodium bicarbonate to neutralize the acidic catalyst and quench the excess acetic anhydride. Caution: CO₂ evolution will occur.
- Extract the aqueous layer with diethyl ether (3 x volume of the aqueous layer).
- Combine the organic extracts and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to remove the solvent.
- Purify the crude product by vacuum distillation to obtain pure **1-cyclohexenyl acetate**.

Applications in Organic Synthesis

1-Cyclohexenyl acetate serves as a valuable intermediate in organic synthesis, primarily as a precursor to the cyclohexanone enolate. Enol acetates are advantageous as they are generally more stable and easier to handle than the corresponding enolates, which are typically generated in situ under strongly basic conditions.

Generation of Regiospecific Enolates

The primary utility of **1-cyclohexenyl acetate** is its role in the generation of a specific enolate. Treatment with an organolithium reagent, such as methyllithium, cleanly affords the lithium enolate of cyclohexanone. This method provides a high degree of regioselectivity, which is crucial in the synthesis of complex molecules.



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